An In-depth Technical Guide to 2-Chloro-6-methylphenyl isocyanate

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-Chloro-6-methylphenyl isocyanate*
CAS No.:	*40398-01-4*
Cat. No.:	*B1347589*

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **2-Chloro-6-methylphenyl isocyanate**, a key building block in organic synthesis. It covers the molecule's chemical structure, physicochemical properties, spectroscopic data, synthesis protocols, reactivity, and safety information, tailored for a scientific audience.

Chemical Identity and Molecular Structure

2-Chloro-6-methylphenyl isocyanate is an aromatic isocyanate featuring a phenyl ring substituted with a chloro group, a methyl group, and an isocyanate functional group. The IUPAC name for this compound is 1-chloro-2-isocyanato-3-methylbenzene.[1][2][3] The arrangement of these substituents offers unique reactivity for applications in pharmaceuticals and specialty chemicals.[4]

The structural and identifying information for this compound is summarized below.

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Identifier	Value	Source
IUPAC Name	1-chloro-2-isocyanato-3-methylbenzene	[1][2][3]
CAS Number	40398-01-4	[1][5][6]
Molecular Formula	C_8H_6ClNO	[1][5][6]
Molecular Weight	167.59 g/mol	[2][5]
InChI Key	FBTQQNYGMICJQZ-UHFFFAOYSA-N	[1][2][6]
Canonical SMILES	CC1=C(C(=CC=C1)Cl)N=C=O	[1][2][6]
MDL Number	MFCD00037030	[2]
EC Number	626-596-8	[3]

Physicochemical Properties

This compound is typically a clear, colorless to slightly yellow liquid.[1][5] It is sensitive to moisture and is a lachrymator, requiring careful handling.[5][6] Key physical and chemical properties are compiled in the following table.

Property	Value	Conditions	Source
Appearance	Clear colorless to pale yellow liquid	Ambient	[1][5]
Boiling Point	79-80 °C	at 2 mmHg	[2]
Density	1.231 g/mL	at 25 °C	[2][5]
Refractive Index	1.555 - 1.557	at 20 °C	[2][5]
Flash Point	225 °F (107.2 °C)	-	[5]
Vapor Pressure	0.107 mmHg	at 25 °C	[5]
Sensitivity	Moisture Sensitive, Lachrymatory	-	[5][6]

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Spectroscopic Analysis

Spectroscopic data is crucial for the structural confirmation and purity assessment of **2-Chloro-6-methylphenyl isocyanate**. Instrumental analysis data is available through various chemical databases.

- Infrared (IR) Spectroscopy: IR spectra, obtained via both neat and ATR-FTIR techniques, prominently feature a strong, characteristic absorption band for the isocyanate (-N=C=O) group, typically observed around 2260 cm^{-1}.[3][7]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^{1}H NMR spectral data is available for this compound, which allows for the confirmation of the proton environments on the aromatic ring and the methyl group.[3]
- Mass Spectrometry (MS): GC-MS analysis provides data on the molecule's mass-to-charge ratio, confirming its molecular weight and fragmentation pattern.[3]
- Raman Spectroscopy: FT-Raman spectra have also been recorded for this compound.[3]

Synthesis Protocol

Isocyanates are commonly synthesized from the corresponding primary amine. A general and effective method involves the reaction of the amine with a phosgene equivalent, such as triphosgene, in the presence of a non-nucleophilic base.

Experimental Protocol: Synthesis from 2-Chloro-6-methylaniline

This protocol is based on established procedures for the synthesis of isocyanates from anilines.[7][8]

Materials:

- 2-Chloro-6-methylaniline
- Triphosgene (Bis(trichloromethyl) carbonate)
- Triethylamine (Et_3N)

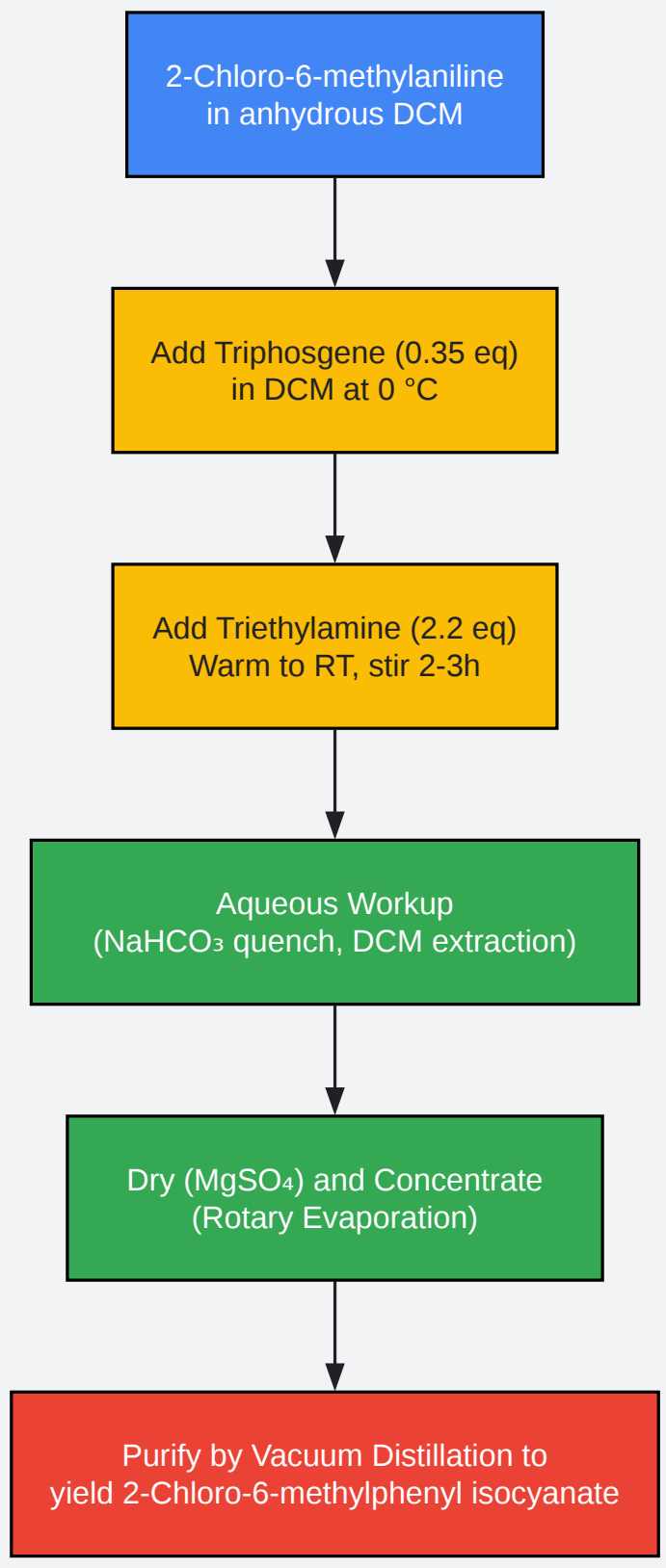
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- Dichloromethane (DCM), anhydrous
- Saturated aqueous sodium bicarbonate ($NaHCO_3$)
- Magnesium sulfate ($MgSO_4$), anhydrous

Procedure:

- Reaction Setup: In a three-necked round-bottom flask equipped with a mechanical stirrer, a dropping funnel, and a nitrogen inlet, add a solution of 2-Chloro-6-methylaniline (1.0 eq) in anhydrous DCM.
- Phosgenation: Cool the flask to 0 °C in an ice bath. Separately, dissolve triphosgene (0.35 eq) in anhydrous DCM and add it dropwise to the stirred aniline solution over 30 minutes, maintaining the temperature at 0 °C.
- Base Addition: After the triphosgene addition is complete, add triethylamine (2.2 eq) dropwise to the reaction mixture. The mixture may become a slurry.
- Reaction Completion: Allow the reaction to warm slowly to room temperature and stir for an additional 2-3 hours under a nitrogen atmosphere. Monitor the reaction progress by TLC or IR spectroscopy (disappearance of the N-H stretch and appearance of the N=C=O stretch).
- Workup: Upon completion, pour the reaction mixture into a separatory funnel containing saturated aqueous $NaHCO_3$ solution to quench any unreacted phosgene equivalent. Separate the organic layer.
- Extraction: Extract the aqueous layer three times with DCM.
- Drying and Concentration: Combine the organic layers, dry over anhydrous $MgSO_4$, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification: The resulting crude oil is purified by vacuum distillation to yield **2-Chloro-6-methylphenyl isocyanate** as a clear liquid.[5]

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Caption: Synthetic workflow for **2-Chloro-6-methylphenyl isocyanate**.

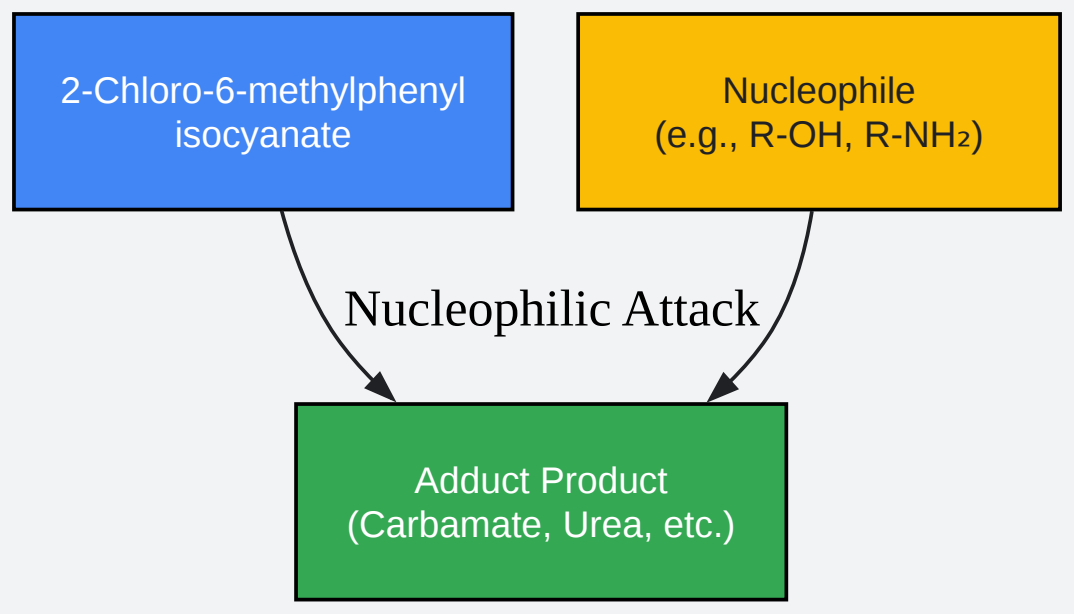
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Reactivity and Applications

The isocyanate group (-N=C=O) is a highly reactive electrophilic functional group. The central carbon atom is susceptible to nucleophilic attack by compounds containing active hydrogen atoms, such as alcohols, amines, and water. This reactivity makes **2-Chloro-6-methylphenyl isocyanate** a valuable intermediate.

- Reaction with Alcohols: Forms carbamates.
- Reaction with Amines: Forms ureas.
- Reaction with Water: Initially forms an unstable carbamic acid, which then decomposes to the corresponding aniline (2-chloro-6-methylaniline) and carbon dioxide. This highlights its moisture sensitivity.

Its primary application is as a building block in organic synthesis for producing pharmaceuticals and other specialty chemicals.[4] For instance, it serves as a reagent in the synthesis of the tyrosine kinase inhibitor drug, dasatinib.[5]



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Caption: General reactivity of isocyanates with nucleophiles.

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Safety and Hazard Information

2-Chloro-6-methylphenyl isocyanate is a hazardous chemical that requires strict safety protocols. It is harmful if swallowed, inhaled, or in contact with skin, and causes serious skin and eye irritation.[3][6][9] It may also cause respiratory irritation and allergic reactions.[9][10]

Hazard Class	Category	Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral	4	GHS07	Warning	H302: Harmful if swallowed[3][6]
Acute Toxicity, Dermal	4	GHS07	Warning	H312: Harmful in contact with skin[3][6]
Acute Toxicity, Inhalation	3 / 4	GHS06	Danger	H330/H332: Fatal/Harmful if inhaled[6][9]
Skin Corrosion/Irritation	2	GHS07	Warning	H315: Causes skin irritation[3][9]
Serious Eye Damage/Irritation	2	GHS07	Warning	H319: Causes serious eye irritation[3][9]
Respiratory Sensitization	1	GHS08	Danger	H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled[3][9]
STOT Single Exposure	3	GHS07	Warning	H335: May cause respiratory irritation[9]

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Handling and Storage:

- Use only in a well-ventilated area, preferably under a chemical fume hood.[10]
- Wear appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection.[6][10]
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[6][9]
- Store in a cool, tightly closed container in a well-ventilated place.[6][10] The compound is moisture-sensitive and should be stored under inert gas.
- Store locked up.[6][10]
- In case of accidental exposure, seek immediate medical attention.[10] Dispose of contents and container to an approved waste disposal plant.[10]

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